

Essential Guide to the Proper Disposal of 2-Chloro-5-iodonicotinic Acid

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Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Chloro-5-iodonicotinic acid** was not found in the available search results. The following guidance is based on the safety data for structurally similar compounds, such as 2-Chloronicotinic acid, and general principles of chemical waste management. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to review the SDS for the exact chemical if one becomes available.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals regarding the proper disposal of **2-Chloro-5-iodonicotinic acid**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions

Before handling **2-Chloro-5-iodonicotinic acid**, it is essential to be aware of its potential hazards, which are inferred from similar chemical compounds. These include causing skin irritation, serious eye irritation, and potential respiratory tract irritation.^{[1][2][3][4]} Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.^{[1][3]}

Personal Protective Equipment (PPE):

When handling **2-Chloro-5-iodonicotinic acid**, the following PPE is mandatory:

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Chemical safety goggles or glasses are essential to prevent eye contact.[\[1\]](#)
- Lab Coat: A standard lab coat should be worn to protect from skin contact.
- Respiratory Protection: If working outside a fume hood or if dust formation is likely, use a NIOSH/MSHA approved respirator.[\[4\]](#)[\[5\]](#)

Key Safety Information Summary

The following table summarizes the key safety data extrapolated from related chemical compounds.

Hazard Category	Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[2][4]	P264: Wash skin thoroughly after handling.[1][6] P280: Wear protective gloves/eye protection/face protection.[1][6] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][6] P362+P364: Take off contaminated clothing and wash it before reuse.[7]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)[2][3][4]	P280: Wear protective gloves/eye protection/face protection.[1][6] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Target Organ Toxicity	Category 3 (May cause respiratory irritation)[2][3][4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][6] P271: Use only outdoors or in a well-ventilated area.[1][3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases.[2][4]	Store away from incompatible materials.[8]

Step-by-Step Disposal Protocol

The standard and required method for disposing of **2-Chloro-5-iodonicotinic acid** is through an approved hazardous waste disposal service.[2][3][4][8] Do not attempt to dispose of this

chemical down the drain or in regular solid waste.

Experimental Protocol for Waste Collection and Disposal:

- Containerization:
 - Place solid **2-Chloro-5-iodonicotinic acid** waste into a designated, properly sealed, and clearly labeled hazardous waste container.
 - For solutions containing this acid, use a designated and labeled container for liquid hazardous waste. Ensure the container material is compatible with the solvent used.
 - Avoid mixing with incompatible materials such as strong oxidizing agents, strong acids, or strong bases.[\[2\]](#)[\[4\]](#)
- Labeling:
 - Label the hazardous waste container clearly with "Hazardous Waste" and the full chemical name: "**2-Chloro-5-iodonicotinic acid**".
 - Include the concentration and quantity of the waste.
 - Note any other chemicals present in the waste mixture.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area while awaiting pickup.
 - Keep the container closed except when adding waste.[\[2\]](#)[\[8\]](#)
- Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest and handover.

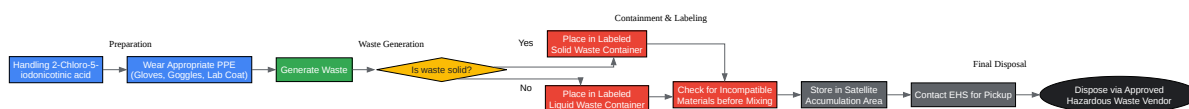
Emergency Procedures for Spills

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading. For solid spills, avoid creating dust.^[3]
- Personal Protection: Wear the appropriate PPE as described above before attempting to clean the spill.
- Cleanup:
 - For small solid spills, carefully sweep up the material and place it in a labeled hazardous waste container.^[4]
 - For liquid spills, use an inert absorbent material to contain and collect the waste.
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of all cleanup materials as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloro-5-iodonicotinic acid**.



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Caption: Logical workflow for the proper disposal of **2-Chloro-5-iodonicotinic acid**.

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